

Preventing the formation of sensitive metallic picrates from Ammonium picrate

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Compound of Interest

Compound Name: Ammonium picrate

Cat. No.: B094429

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Technical Support Center: Safe Handling of Ammonium Picrate

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential information for the safe handling of **ammonium picrate**, with a specific focus on preventing the formation of highly sensitive and dangerous metallic picrates. Adherence to these protocols is critical for laboratory safety.

Frequently Asked Questions (FAQs)

Q1: What is **ammonium picrate** and why is it considered hazardous?

Ammonium picrate, also known as Explosive D, is a powerful explosive that is highly sensitive to shock, friction, and heat, especially when dry.^[1] Its primary hazard lies in its propensity to form highly unstable and sensitive metallic picrates upon contact with certain metals.^[2]

Q2: What are metallic picrates and why are they more dangerous than **ammonium picrate**?

Metallic picrates are salts formed when the ammonium ion in **ammonium picrate** is replaced by a metal ion. These compounds are often significantly more sensitive to initiation by impact, friction, or heat than **ammonium picrate** itself, posing a severe explosion risk.^[2] For instance, picrates of heavy metals like lead, copper, and zinc are known to be particularly hazardous.

Q3: What materials should I avoid when working with **ammonium picrate**?

Ammonium picrate should never come into contact with metals, particularly lead, copper, zinc, iron, and their alloys.^[3] It also reacts with concrete and plaster to form sensitive salts.^[2] Always use non-metallic equipment for handling and storage.

Q4: How should I store **ammonium picrate** in the laboratory?

Store **ammonium picrate** in a cool, well-ventilated area, away from heat sources, open flames, and direct sunlight.^[3] It is crucial to keep it in its original non-metallic container, tightly sealed. For added safety, **ammonium picrate** is often stored wetted with at least 10% water by mass to reduce its sensitivity.^[2]

Q5: What should I do in case of an **ammonium picrate** spill?

In the event of a spill, immediately evacuate the area and remove all ignition sources.^[3] The spilled material should be kept wet by flooding the area with water.^[3] Do not dry sweep the spilled solid.^[3] Cleanup should only be performed by trained personnel equipped with appropriate personal protective equipment (PPE).^[3]

Troubleshooting Guide: Preventing Metallic Picrate Formation

Problem	Potential Cause	Solution
Discoloration (darkening) of ammonium picrate upon contact with a surface.	Reaction with a metallic surface, forming a metallic picrate.	Immediately and carefully remove the ammonium picrate from the surface using a non-metallic spatula. Wet the affected area and the removed material with water. Decontaminate the surface as per the protocol below.
Formation of crystalline deposits on metal equipment used in a process involving ammonium picrate.	Unintended contact of ammonium picrate solution with metal, leading to the crystallization of a metallic picrate.	Do not scrape or disturb the crystals. Keep the equipment wet. The decontamination and disposal of the equipment must be handled by trained explosive ordnance disposal (EOD) personnel or a qualified hazardous waste disposal team.
Unexpected sensitivity or detonation during an experiment.	Accidental formation of a metallic picrate due to contact with a metal stirrer, spatula, or reaction vessel.	Cease all work immediately. Evacuate the laboratory and follow your institution's emergency procedures.

Quantitative Data: Sensitivity of Metallic Picrates

The following table provides a summary of the relative sensitivity of various picrates. It is important to note that the exact sensitivity values can vary depending on the crystal structure, purity, and the method of testing. Metallic picrates are generally more sensitive to impact and friction than **ammonium picrate**.

Compound	Impact Sensitivity (BAM Fallhammer, J)	Friction Sensitivity (BAM Friction Apparatus, N)	Notes
Ammonium Picrate	~25	>360	Reference
Lead Picrate	<4	<1 - 360 (variable)	Highly sensitive to impact. Friction sensitivity is variable and depends on hydration.
Copper (II) Picrate	Data not readily available, but considered highly sensitive.	Data not readily available, but considered highly sensitive.	Avoid formation at all costs.
Iron (III) Picrate	Data not readily available, but considered highly sensitive.	Data not readily available, but considered highly sensitive.	Avoid formation at all costs.
Zinc Picrate	Data not readily available, but considered highly sensitive.	Data not readily available, but considered highly sensitive.	Avoid formation at all costs.
Chromium (III) Picrate	More sensitive than picric acid	Equal to or lower than picric acid	
Manganese (II) Picrate	Less sensitive than picric acid	Lower than picric acid	
Cobalt (II) Picrate	Less sensitive than picric acid	Lower than picric acid	
Nickel (II) Picrate	Less sensitive than picric acid	Lower than picric acid	

Note: This table is compiled from various sources and is for comparative purposes only. The absence of data for some compounds does not imply they are safe.

Experimental Protocols

Protocol 1: Weighing and Transferring Ammonium Picrate

Objective: To safely weigh and transfer solid **ammonium picrate** without introducing metallic contamination.

Materials:

- **Ammonium picrate** (wetted with >10% water)
- Plastic or ceramic weighing boat
- Plastic or ceramic spatula
- Calibrated laboratory balance with a plastic draft shield
- Deionized water in a wash bottle

Procedure:

- Ensure the work area, typically a chemical fume hood, is clean and free of any metallic objects.
- Place a plastic or ceramic weighing boat on the balance and tare.
- Using a plastic or ceramic spatula, carefully transfer the desired amount of wetted **ammonium picrate** to the weighing boat. Avoid any scraping or grinding motions.
- If any material is spilled, immediately wet it with deionized water and clean it up with a wet, non-abrasive cloth.
- Record the weight.
- To transfer the weighed **ammonium picrate**, gently tap the weighing boat over the receiving vessel (e.g., a glass beaker or flask).

- Use the plastic spatula to aid in the transfer if necessary.
- Rinse the weighing boat and spatula with deionized water into the receiving vessel to ensure a complete transfer.

Protocol 2: Decontamination of Non-Metallic Labware

Objective: To safely decontaminate glass, ceramic, or plastic labware that has been in contact with **ammonium picrate**.

Materials:

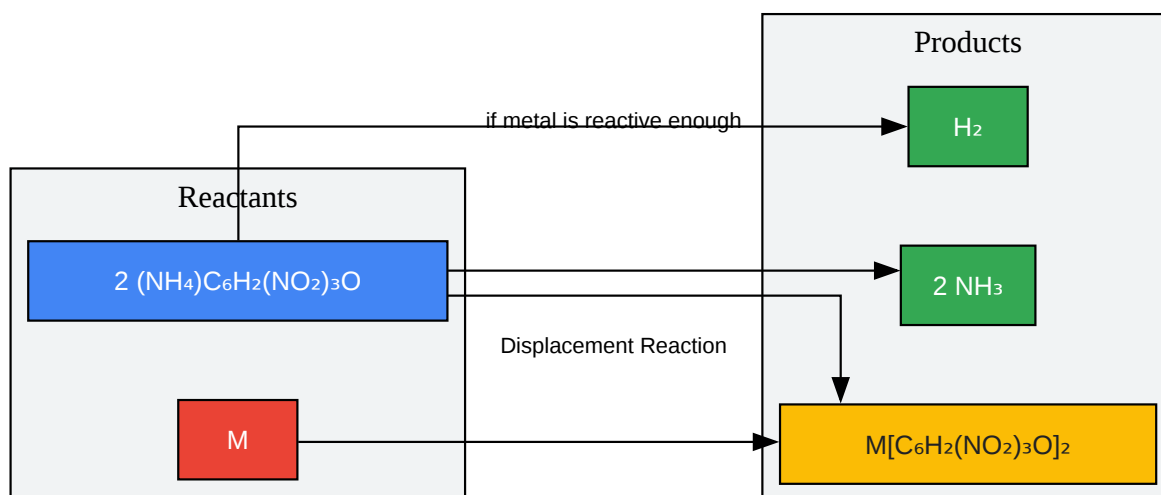
- Contaminated labware
- Waste container for hazardous materials
- Sodium bicarbonate solution (5%)
- Deionized water
- pH test strips

Procedure:

- All decontamination procedures should be performed in a designated chemical fume hood.
- Rinse the labware multiple times with copious amounts of deionized water. Collect all rinsate in a designated hazardous waste container.
- Prepare a 5% sodium bicarbonate solution.
- Immerse the rinsed labware in the sodium bicarbonate solution for at least 24 hours to neutralize any residual picrate ions.
- After neutralization, check the pH of the solution to ensure it is between 6 and 8.
- Dispose of the neutralized solution according to your institution's hazardous waste guidelines.

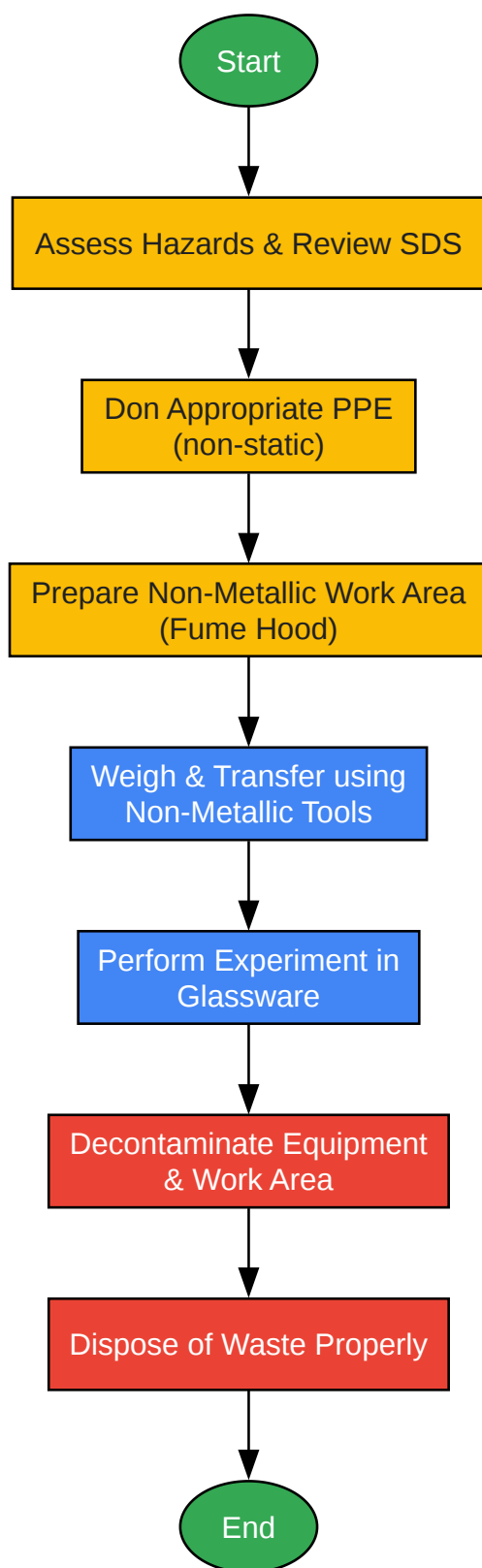
- The labware can then be washed with a standard laboratory detergent and rinsed thoroughly with deionized water.

Visualizations



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Caption: Formation of a metallic picrate from **ammonium picrate**.



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Caption: Workflow for the safe handling of **ammonium picrate**.

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References

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